

Application Notes and Protocols for Triphenylboroxin-Mediated Cross-Coupling Reactions

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Compound of Interest

Compound Name: Triphenylboroxin

Cat. No.: B1580813

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These application notes provide a comprehensive overview of the specific conditions for utilizing **triphenylboroxin** as a phenylating agent in palladium-catalyzed cross-coupling reactions, primarily focusing on the Suzuki-Miyaura cross-coupling. This document includes detailed experimental protocols, quantitative data on reaction parameters, and visualizations to aid in the design and execution of these important synthetic transformations.

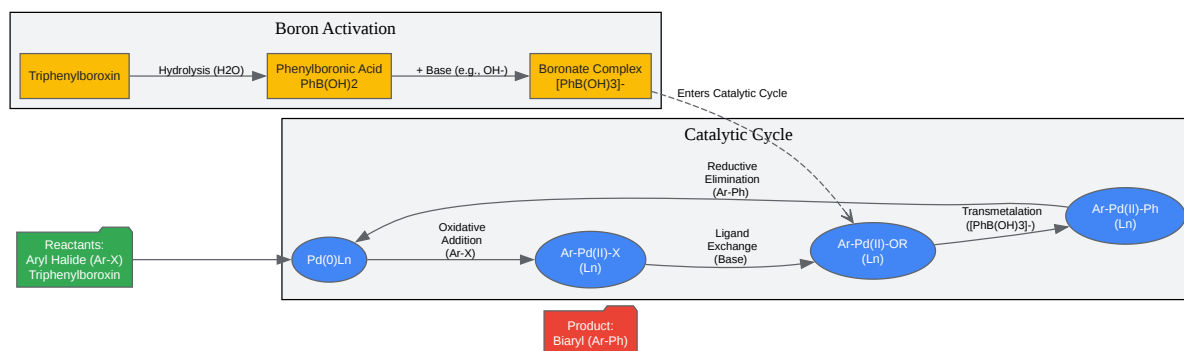
Introduction

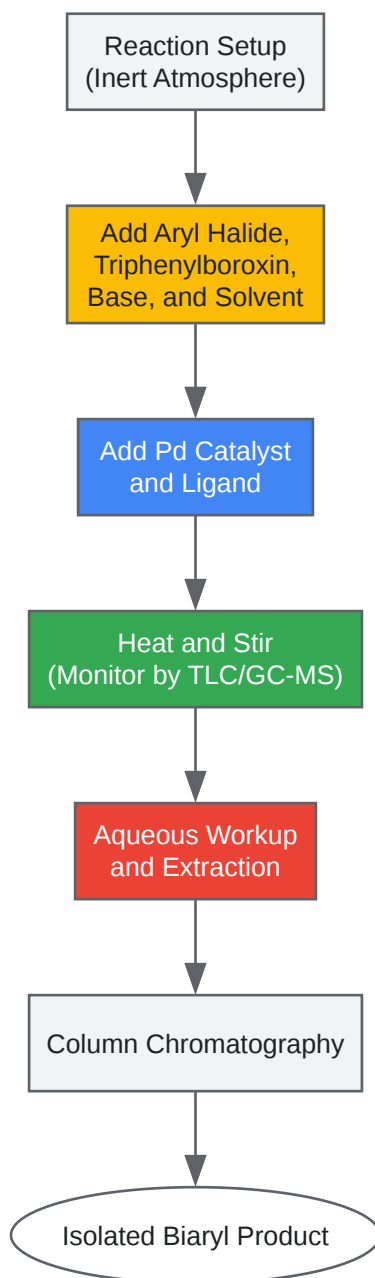
Triphenylboroxin, the cyclic anhydride of phenylboronic acid, serves as a convenient and efficient source of the phenyl group in Suzuki-Miyaura cross-coupling reactions. It offers advantages in terms of stability and ease of handling compared to the corresponding boronic acid. This document outlines the key parameters influencing the success of these reactions, including the choice of catalyst, ligand, base, and solvent, and provides a foundation for methodological development.

Reaction Mechanism and Workflow

The generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction involves a catalytic cycle with a palladium catalyst. While **triphenylboroxin** enters the reaction, it is

believed to hydrolyze in situ to phenylboronic acid, which then participates in the catalytic cycle.





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